

Synthesis and Structural Characterization of Delapril Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: Delapril Hydrochloride

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This technical guide provides a comprehensive overview of the synthesis and structural characterization of **Delapril Hydrochloride**, an angiotensin-converting enzyme (ACE) inhibitor used in the management of hypertension. This document details the chemical synthesis, experimental protocols for structural elucidation, and key analytical data.

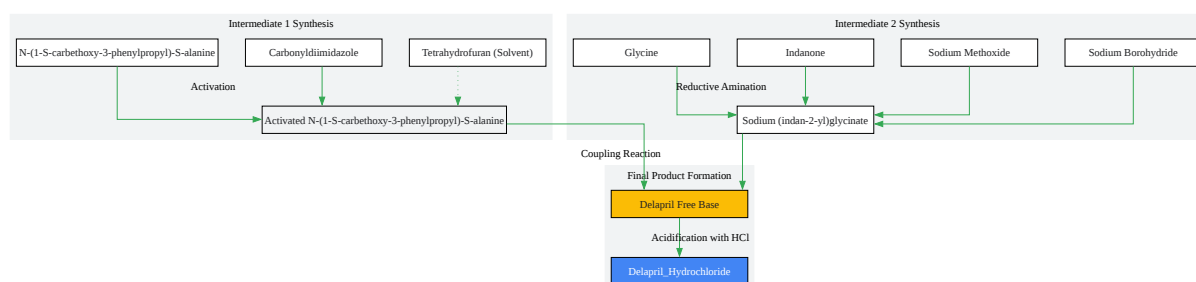
Chemical Synthesis of Delapril Hydrochloride

The synthesis of **Delapril Hydrochloride** is a multi-step process that begins with the formation of the Delapril free base, which is subsequently converted to its hydrochloride salt. The following sections outline the synthetic pathway and provide detailed experimental protocols.

Synthesis of Delapril Free Base

The synthesis of Delapril (N-(2,3-dihydro-1H-inden-2-yl)-N-[N-[1-(ethoxycarbonyl)-3-phenylpropyl]-L-alanyl]glycine) involves the coupling of two key intermediates: N-(1-S-carbethoxy-3-phenylpropyl)-S-alanine and sodium (indan-2-yl)glycinate.

Synthesis Pathway of Delapril



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Figure 1: Synthesis pathway of **Delapril Hydrochloride**.

Experimental Protocol for Delapril Synthesis:

This protocol is adapted from the process described in patent US20080015383A1.

- **Activation of N-(1-S-carbethoxy-3-phenylpropyl)-S-alanine:** In a round-bottom flask under a nitrogen atmosphere, N-(1-S-carbethoxy-3-phenylpropyl)-S-alanine (4.60 g, 0.0163 mol) is dissolved in tetrahydrofuran (40 ml). Carbonyl-diimidazole (2.90 g, 0.0179 mol) is added, and the mixture is stirred at room temperature for 1 hour.
- **Coupling Reaction:** To the solution from step 1, sodium (indan-2-yl)glycinate (4.90 g, 0.0163 mol, assuming 70% purity) is added. The reaction mixture is stirred for approximately 3 hours

at room temperature.

- **Work-up and Isolation:** The reaction mixture is diluted with water (20 ml) and then acidified to a pH of 2-3 with 37% hydrochloric acid. The tetrahydrofuran is removed under reduced pressure. The residue is then diluted with methanol (50 ml) and heated to 50°C. The solution is allowed to cool to room temperature and left to stand for 10-15 hours, during which a precipitate of Delapril forms.
- **Purification:** The precipitate is collected by filtration, washed with a cold (0°C) water/methanol mixture (5 ml), and dried in a vacuum oven at 50°C for 6-8 hours to yield the Delapril free base. A yield of approximately 72% can be expected.

Conversion of Delapril to Delapril Hydrochloride

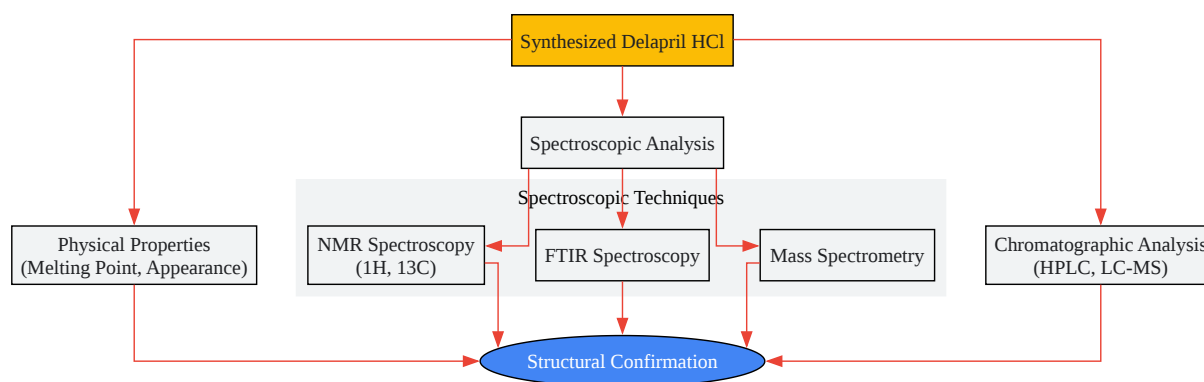
The final step is the conversion of the Delapril free base to its hydrochloride salt to improve its stability and solubility.

Experimental Protocol for Hydrochloride Salt Formation:

- **Dissolution:** The synthesized Delapril free base is dissolved in a suitable organic solvent, such as diethyl ether or isopropanol.
- **Acidification:** A solution of hydrochloric acid in an organic solvent (e.g., 4M HCl in dioxane or isopropanolic HCl) is added dropwise to the stirred solution of the free base until the pH of the mixture is acidic.
- **Precipitation and Isolation:** The **Delapril Hydrochloride** will precipitate out of the solution. The mixture may be cooled in an ice bath to maximize precipitation. The solid product is then collected by filtration.
- **Drying:** The collected solid is washed with a small amount of cold solvent (e.g., diethyl ether) and dried under vacuum to yield **Delapril Hydrochloride** as a white to off-white solid.

Structural Characterization

The structural identity and purity of the synthesized **Delapril Hydrochloride** are confirmed using a variety of analytical techniques.

Workflow for Structural Characterization of **Delapril Hydrochloride**[Click to download full resolution via product page](#)Figure 2: Workflow for the structural characterization of **Delapril Hydrochloride**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Delapril Hydrochloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₃₃ ClN ₂ O ₅	[1]
Molecular Weight	489.0 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	170.1 - 182.8 °C	[2]
CAS Number	83435-67-0	[1]

Spectroscopic Data

NMR spectroscopy is a powerful tool for elucidating the molecular structure of **Delapril Hydrochloride**. While experimental spectra are not readily available in the public domain, predicted chemical shifts can provide valuable guidance for structural confirmation.

Experimental Protocol for NMR Spectroscopy:

- **Sample Preparation:** A sample of **Delapril Hydrochloride** (approximately 5-10 mg) is dissolved in a suitable deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$) in an NMR tube.
- **Data Acquisition:** 1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard pulse programs are used for both one-dimensional and two-dimensional (e.g., COSY, HSQC, HMBC) experiments to aid in the complete assignment of all proton and carbon signals.

Predicted 1H and ^{13}C NMR Data:

The following table presents predicted chemical shifts for the key structural motifs of **Delapril Hydrochloride**. Actual experimental values may vary depending on the solvent and other experimental conditions.

Nucleus	Predicted Chemical Shift (ppm)	Multiplicity	Assignment
^1H	7.1 - 7.3	m	Aromatic protons
4.1 - 4.3	q	$-\text{OCH}_2\text{CH}_3$	
1.2 - 1.4	t	$-\text{OCH}_2\text{CH}_3$	
2.5 - 3.0	m	$-\text{CH}_2\text{-Ph}$, Indan $-\text{CH}_2\text{-}$	
1.3 - 1.5	d	$-\text{CH}(\text{CH}_3)\text{-}$	
^{13}C	170 - 175	s	Carbonyl carbons (C=O)
125 - 145	s	Aromatic carbons	
60 - 65	s	$-\text{OCH}_2\text{CH}_3$	
50 - 60	s	Aliphatic $-\text{CH-}$ carbons	
30 - 40	s	Aliphatic $-\text{CH}_2\text{-}$ carbons	
14 - 20	s	Methyl carbons ($-\text{CH}_3$)	

FTIR spectroscopy is used to identify the functional groups present in the **Delapril Hydrochloride** molecule.

Experimental Protocol for FTIR Spectroscopy:

- **Sample Preparation:** A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The FTIR spectrum is recorded over the range of $4000\text{-}400\text{ cm}^{-1}$.

Characteristic FTIR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300 - 2500	Broad	O-H stretch (carboxylic acid), N-H stretch (amine hydrochloride)
3000 - 2850	Medium	C-H stretch (aliphatic)
~1735	Strong	C=O stretch (ester)
~1720	Strong	C=O stretch (carboxylic acid)
~1650	Strong	C=O stretch (amide)
1600 - 1450	Medium	C=C stretch (aromatic)
1250 - 1000	Strong	C-O stretch (ester, carboxylic acid)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Delapril Hydrochloride**.

Experimental Protocol for Mass Spectrometry:

- **Sample Introduction:** The sample is introduced into the mass spectrometer via a suitable ionization source, such as electrospray ionization (ESI).
- **Data Acquisition:** The mass spectrum is acquired in positive ion mode. For tandem mass spectrometry (MS/MS), the parent ion is selected and fragmented to obtain a product ion spectrum.

Mass Spectrometry Data:

Parameter	Value	Reference
Ionization Mode	ESI Positive	[3]
Parent Ion (m/z)	453.1 [M+H] ⁺ (for Delapril free base)	[3]
Major Fragment Ion (m/z)	234.1	[3]

The observed parent ion corresponds to the protonated molecule of the Delapril free base. The fragmentation pattern can be used to confirm the connectivity of the different structural components of the molecule.

Conclusion

This technical guide has provided a detailed overview of the synthesis and structural characterization of **Delapril Hydrochloride**. The synthetic route, based on published patent literature, offers a viable method for the preparation of this important pharmaceutical compound. The outlined analytical techniques and corresponding data provide a robust framework for the structural confirmation and quality control of the synthesized product. This information is intended to be a valuable resource for researchers and professionals involved in the development and manufacturing of **Delapril Hydrochloride**.

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